

Essential Safety & Operational Guide for Handling (+)-Atuveciclib

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Compound of Interest

Compound Name: (+)-Atuveciclib

Cat. No.: B605681

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This guide provides critical safety and logistical information for the handling and disposal of **(+)-Atuveciclib**, a potent and highly selective PTEFb/CDK9 inhibitor. Adherence to these protocols is essential to ensure personnel safety and maintain a compliant research environment. Given that **(+)-Atuveciclib** is a potent compound intended for research, all handling should be performed under the precautionary principle, treating it as a highly potent active pharmaceutical ingredient (HPAPI).

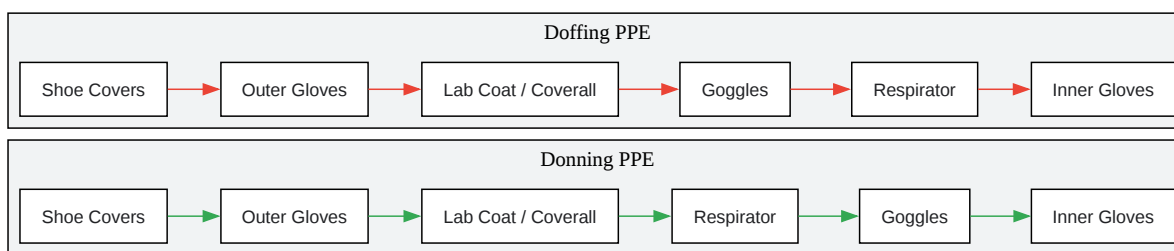
Personal Protective Equipment (PPE)

Due to its potent nature, a comprehensive PPE strategy is mandatory to prevent exposure through inhalation, skin contact, or absorption.^[1] The following table outlines the required PPE for handling **(+)-Atuveciclib**.

Protection Type	Required PPE	Specifications & Rationale
Respiratory Protection	N95 Respirator or higher (e.g., PAPR)	A respirator is crucial when handling the solid compound to prevent inhalation of airborne particles.[2] For highly potent compounds, a Powered Air-Purifying Respirator (PAPR) may be necessary to provide adequate protection.[3]
Hand Protection	Double Nitrile Gloves	Double gloving is required to protect against direct skin contact. Gloves must be confirmed to be resistant to the solvents used (e.g., DMSO).
Body Protection	Disposable, fluid-resistant lab coat or coverall	A dedicated lab coat or a disposable coverall, such as those made from Tyvek®, provides a barrier against spills and contamination.[4]
Eye Protection	Chemical Splash Goggles	Goggles are required to provide full protection against splashes or aerosols, especially when preparing solutions.[2]
Foot Protection	Closed-toe shoes and disposable shoe covers	To prevent contamination of personal footwear and the surrounding environment.

Step-by-Step PPE Protocol

The following workflow illustrates the correct sequence for donning and doffing PPE to minimize cross-contamination.



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